

M-Tolyl acetate safety and handling precautions

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Compound of Interest

Compound Name: *M-Tolyl acetate*

Cat. No.: *B1675977*

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An In-depth Technical Guide to the Safety and Handling of **M-Tolyl Acetate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **m-tolyl acetate** (CAS No. 122-46-3), a compound utilized as a pharmaceutical intermediate and antiseptic.^{[1][2]} Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification

M-tolyl acetate is a clear, colorless to almost colorless liquid.^{[3][4]} While some sources indicate it is not classified as a hazardous substance or mixture according to Regulation (EC) No 1272/2008, others caution that it may cause eye, skin, and respiratory tract irritation.^{[1][3]} The toxicological properties of this material have not been fully investigated.^[3] It is a combustible liquid and vapor.^[3]

GHS Classification:

Based on its flash point, **m-tolyl acetate** falls under Flammable Liquids, Category 4 according to the Globally Harmonized System (GHS), as its flash point is between 60°C and 93°C.^{[5][6][7]}

- Signal Word: Warning^[7]
- Hazard Statement: Combustible liquid^[7]

Although comprehensive GHS classification for health hazards is not consistently available, caution should be exercised due to potential irritation.

Physical and Chemical Properties

A summary of the key quantitative physical and chemical properties of **m-tolyl acetate** is presented in the table below for easy reference.

Property	Value	Source(s)
CAS Number	122-46-3	[1][3][8]
Molecular Formula	C ₉ H ₁₀ O ₂	[1]
Molecular Weight	150.17 g/mol	[1][8]
Appearance	Clear, colorless oily liquid	[3][4]
Boiling Point	210 - 213 °C	[1][8]
Flash Point	92 - 95 °C (closed cup)	[1][3][8]
Density	1.04 g/cm ³ at 25 °C	[1][8]
Refractive Index	n _{20/D} 1.501	[8]
Vapor Density	5.2	[3]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize risks associated with **m-tolyl acetate**.

Handling:

- Wash hands thoroughly after handling.[3]
- Use with adequate ventilation to keep airborne concentrations low.[3]
- Avoid contact with eyes, skin, and clothing.[3]

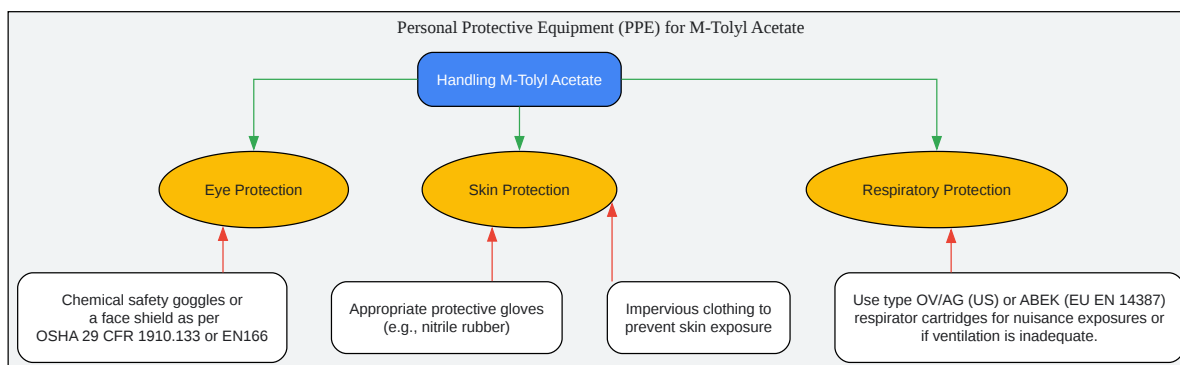
- Keep away from heat, sparks, and open flames.[3]
- Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames, as they may retain product residue.[3]
- Avoid ingestion and inhalation.[3]

Storage:

- Store in a tightly closed container.[3]
- Keep in a cool, dry, and well-ventilated area.[3]
- Store away from incompatible substances, such as oxidizing agents.
- Keep away from sources of ignition.[3]

Personal Protective Equipment (PPE)

The following personal protective equipment should be used when handling **m-tolyl acetate** to prevent exposure.



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Caption: Recommended Personal Protective Equipment for handling **m-tolyl acetate**.

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3]
- Skin Protection: Wear appropriate protective gloves and impervious clothing to prevent skin exposure.[1][3]
- Respiratory Protection: Respiratory protection is not typically required with adequate ventilation.[1] For nuisance exposures, use type OV/AG (US) or type ABEK (EU EN 14387) respirator cartridges.[1]

First Aid Measures

In case of exposure to **m-tolyl acetate**, follow these first aid procedures:

- Eyes: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[\[3\]](#)
- Skin: Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[3\]](#)
- Ingestion: Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.[\[3\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[3\]](#)

Firefighting Measures

M-tolyl acetate is a combustible liquid.

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)[\[3\]](#) Water spray can be used to cool fire-exposed containers.[\[3\]](#)
- Firefighting Instructions: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[3\]](#) During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[\[3\]](#)

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.



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Caption: Logical workflow for responding to a chemical spill of **m-tolyl acetate**.

- Personal Precautions: Use proper personal protective equipment as indicated in Section 4.
[3] Keep people away from and upwind of the spill.
- Environmental Precautions: Prevent the product from entering drains.
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., vermiculite, sand, or earth), then place it in a suitable container.[3] Use a spark-proof tool.[3]

Toxicological and Ecotoxicological Information

The toxicological and ecotoxicological properties of **m-tolyl acetate** have not been thoroughly investigated.[1][3] No specific LD50 or LC50 data is readily available.[3] It is noted for its antiseptic properties, which may be effective against certain bacteria and fungi.[2]

Experimental Protocols for Safety Assessment

Detailed experimental protocols for the safety assessment of **m-tolyl acetate** are not publicly available. However, standard methodologies for evaluating the safety of a chemical substance would typically include:

- Acute Toxicity (LD50/LC50): These studies determine the dose or concentration of a substance that is lethal to 50% of a test population. Protocols such as those from the Organisation for Economic Co-operation and Development (OECD) Test Guidelines (e.g., OECD 401, 402, 403) are often followed.
- Skin Corrosion/Irritation: This is assessed by applying the substance to the skin of test animals (typically rabbits) and observing for reversible or irreversible skin damage over a period of time, as outlined in protocols like OECD Test Guideline 404.[9][10][11]
- Serious Eye Damage/Irritation: This involves applying the substance to the eyes of test animals and evaluating for damage to the cornea, iris, or conjunctiva, following guidelines such as OECD Test Guideline 405.
- Flash Point Determination: The flash point is determined using a closed-cup or open-cup apparatus, following standardized methods such as those from ASTM International.

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste according to US EPA guidelines in 40 CFR Parts 261.3.[3] Additionally, waste generators must consult state and local hazardous waste regulations to ensure complete and accurate classification.[3] Offer surplus and non-recyclable solutions to a licensed disposal company.[1]

Regulatory Information

M-tolyl acetate is listed on Canada's DSL List.[3] It is not listed as a hazardous substance under the Clean Water Act or the Clean Air Act in the US.[3] It is not considered highly hazardous by OSHA.[3]

This technical guide is intended to provide essential safety and handling information for **m-tolyl acetate**. It is imperative to consult the full Safety Data Sheet (SDS) from your supplier before use and to always handle this chemical with the recognition that its toxicological properties are not fully known.

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